

# Physical and chemical properties of (+)-7'-Methoxylariciresinol

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## Compound of Interest

Compound Name: (+)-7'-Methoxylariciresinol

Cat. No.: B12380351

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## An In-Depth Technical Guide to (+)-7'-Methoxylariciresinol

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**(+)-7'-Methoxylariciresinol** is a naturally occurring lignan found in various plant species, including *Cyclea racemosa* and *Crataegus pinnatifida*. As a member of the lignan family of polyphenols, it is of increasing interest to the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **(+)-7'-Methoxylariciresinol**, alongside available experimental data and methodologies. This document is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

### Physicochemical Properties

**(+)-7'-Methoxylariciresinol**, also known as (+)-5'-Methoxylariciresinol, possesses a defined set of physical and chemical characteristics crucial for its handling, characterization, and application in research settings. The fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>26</sub> O <sub>7</sub>	[1]
Molecular Weight	390.43 g/mol	[1]
CAS Number	1426550-86-8	
Alternate CAS Number	105256-12-0 (for 5'-Methoxylariciresinol)	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.	

Quantitative data regarding melting point, boiling point, and specific solubility values are not readily available in the reviewed literature.

## Spectral Data

The structural elucidation of **(+)-7'-Methoxylariciresinol** relies on various spectroscopic techniques. While complete spectral data sets are not publicly available, the following information has been referenced in scientific databases.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H and <sup>13</sup>C NMR spectroscopy are fundamental to confirming the structure of **(+)-7'-Methoxylariciresinol**. Referenced data indicates the availability of <sup>13</sup>C NMR spectra, though specific peak assignments and coupling constants are not detailed in the accessible literature.

## Mass Spectrometry (MS)

Mass spectrometry data is crucial for determining the molecular weight and fragmentation pattern of the molecule. The exact mass and fragmentation pathways for **(+)-7'-Methoxylariciresinol** would be essential for its unambiguous identification in complex mixtures.

Detailed NMR peak lists, spectra images, and mass spectrometry fragmentation data are not available in the public domain at the time of this writing.

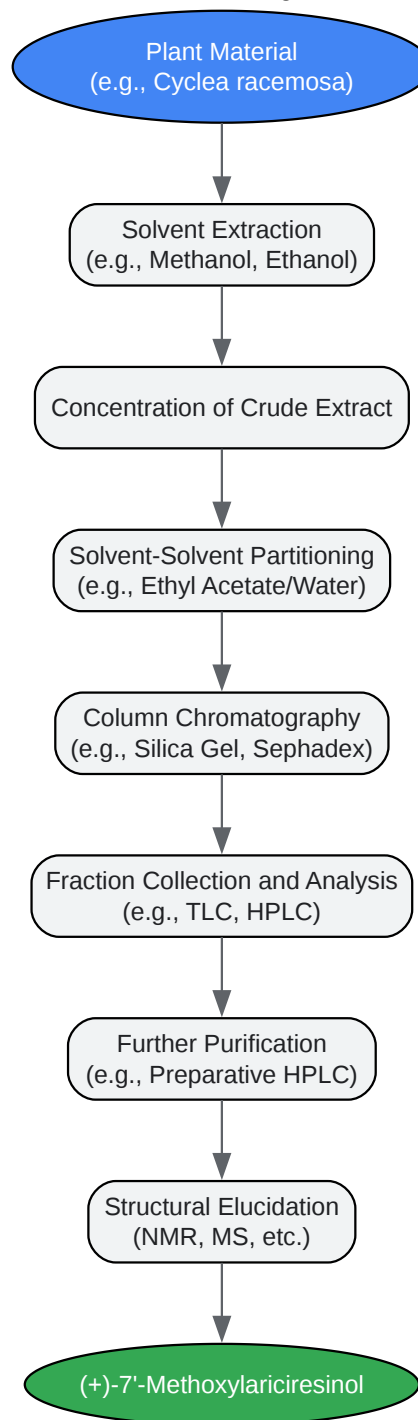
## Experimental Protocols

### Isolation from Natural Sources

**(+)-7'-Methoxylariciresinol** has been successfully isolated from plant sources. A general workflow for the isolation of lignans from plant material is presented below. It is important to note that this is a generalized protocol and specific optimization would be required for the targeted isolation of **(+)-7'-Methoxylariciresinol**.

General Isolation Workflow for Lignans:

## General Workflow for Lignan Isolation



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Caption: A generalized workflow for the isolation of lignans from plant sources.

#### Methodology:

- **Extraction:** The dried and powdered plant material is subjected to extraction with a suitable organic solvent, such as methanol or ethanol, often using techniques like maceration or Soxhlet extraction.
- **Concentration:** The resulting crude extract is concentrated under reduced pressure to remove the solvent.
- **Partitioning:** The concentrated extract is then partitioned between an aqueous phase and an immiscible organic solvent (e.g., ethyl acetate) to separate compounds based on their polarity.
- **Chromatography:** The organic phase, enriched with lignans, is subjected to column chromatography over a stationary phase like silica gel or Sephadex. Elution is performed with a gradient of solvents of increasing polarity.
- **Fractionation and Analysis:** Fractions are collected and analyzed by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to identify those containing the target compound.
- **Purification:** Fractions containing **(+)-7'-Methoxylariciresinol** are combined and further purified using techniques such as preparative HPLC to yield the pure compound.
- **Structural Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods, including NMR and mass spectrometry.

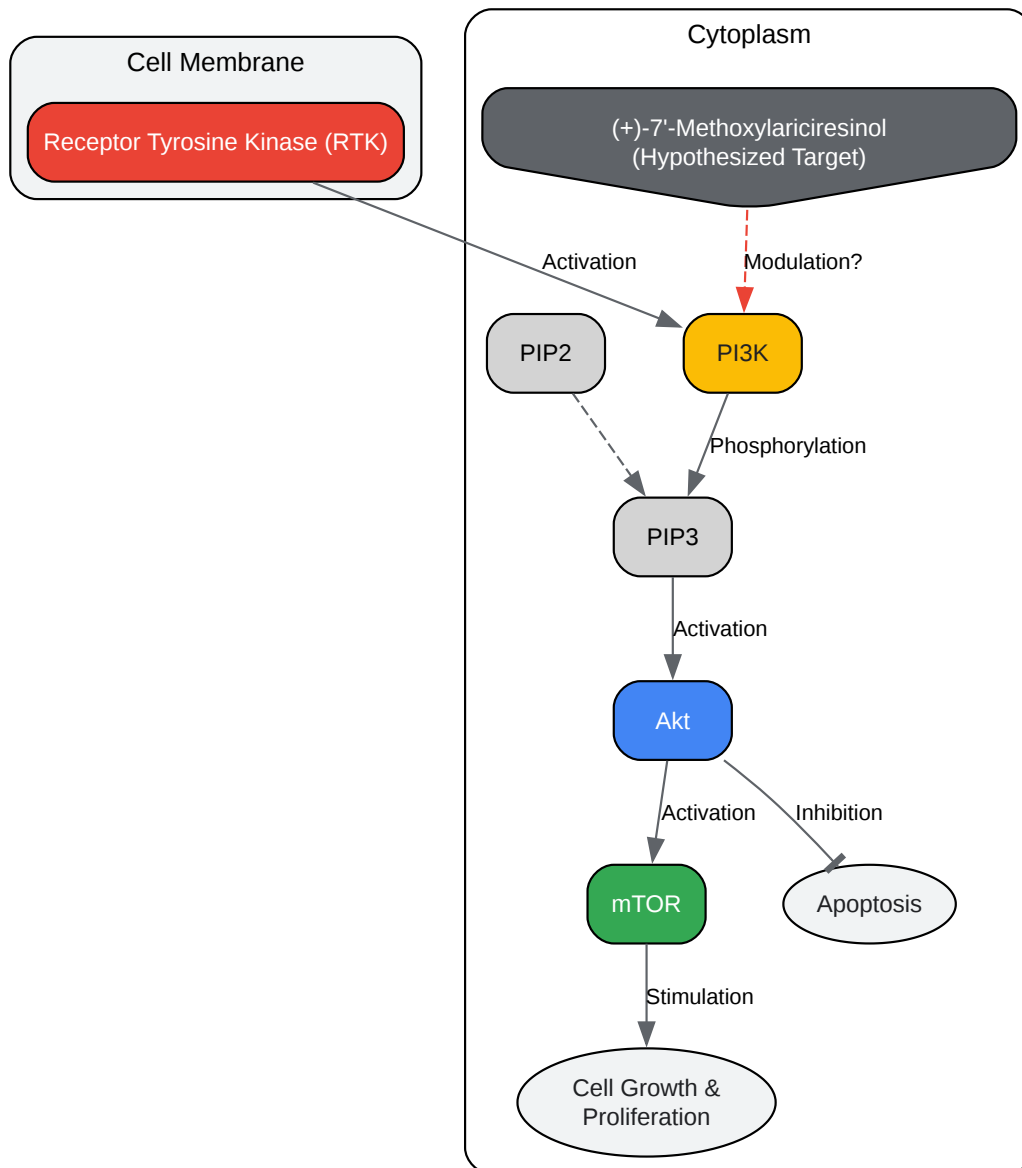
A detailed, step-by-step protocol for the synthesis of **(+)-7'-Methoxylariciresinol** is not currently available in the scientific literature.

## Biological Activity and Signaling Pathways

The biological activities of **(+)-7'-Methoxylariciresinol** have not been extensively studied to date. However, research on structurally related lignans, such as matairesinol, provides a basis for potential areas of investigation. Matairesinol has been shown to interact with the PI3K/Akt signaling pathway, which is a critical pathway in regulating cell growth, proliferation, and survival.

Hypothesized Signaling Pathway Interaction (based on related compounds):

Hypothesized Interaction with PI3K/Akt Pathway



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Caption: A diagram of the PI3K/Akt signaling pathway, a potential target for lignans.

It is plausible that **(+)-7'-Methoxylariciresinol** may exhibit similar modulatory effects on this or other cellular signaling pathways. Further research is required to elucidate the specific biological activities and mechanisms of action of this compound.

## Conclusion

**(+)-7'-Methoxylariciresinol** is a natural product with potential for further scientific investigation. This guide consolidates the currently available chemical and physical data. However, significant gaps remain in the literature concerning its quantitative properties, detailed spectral characterization, specific experimental protocols for its procurement, and its biological functions. Future research efforts should focus on filling these knowledge gaps to fully realize the potential of **(+)-7'-Methoxylariciresinol** in pharmacology and drug development.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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